

# Performance comparison of Diallyl phthalate versus styrene as a crosslinking agent

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A Comparative Performance Analysis of **Diallyl Phthalate** and Styrene as Crosslinking Agents in Thermosetting Resins

For researchers and professionals in polymer chemistry and material science, the choice of a crosslinking agent is pivotal in defining the ultimate properties of thermosetting resins. This guide provides a detailed, objective comparison between two commonly used crosslinking agents: **diallyl phthalate** (DAP) and styrene. The focus is on their performance in unsaturated polyester resins (UPRs), a widely utilized class of thermosets. This comparison is supported by experimental data from various studies, detailed methodologies, and visual representations of the underlying chemical processes.

## Executive Summary

**Diallyl phthalate** generally offers superior performance in terms of thermal stability, electrical insulation, and dimensional stability when compared to styrene.<sup>[1]</sup> It is also characterized by significantly lower volatility and odor, which is a considerable advantage in many processing environments.<sup>[2]</sup> However, styrene is often favored due to its lower cost and faster curing kinetics in some systems. The selection between DAP and styrene will ultimately depend on the specific performance requirements and cost constraints of the application.

## Quantitative Performance Comparison

While a single study with a direct head-to-head comparison of all performance metrics is not readily available in the published literature, a comparative analysis can be constructed from

existing data on unsaturated polyester resins crosslinked with styrene and other alternative monomers, such as diethylene glycol dimethacrylate (DEGDMA). The following tables summarize key performance indicators.

## Mechanical and Thermal Properties

The data below compares the thermomechanical properties of an unsaturated polyester resin crosslinked with styrene versus DEGDMA, illustrating the impact of the crosslinking monomer on the final product.<sup>[2]</sup>

Table 1: Thermomechanical Properties of Cured Unsaturated Polyester Resin with Different Crosslinking Monomers

| Property                             | Styrene (40%<br>in UPR) | DEGDMA<br>(30%) +<br>Styrene (10%)<br>in UPR | DEGDMA (40%<br>in UPR) | Test Method |
|--------------------------------------|-------------------------|--|------------------------|-------------|
| Flexural Modulus<br>(MPa)            | 3280                    | 3150   | 3020                   | ISO 178     |
| Hardness<br>(Barcol)                 | 46                      | 40   | 38                     | ASTM D2583  |
| Heat Deflection<br>Temperature (°C)  | 70                      | 65   | 60                     | ISO 75      |
| Glass Transition<br>Temperature (°C) | 95                      | 85   | 80                     | DMA         |

Source: Adapted  
from "The impact  
of crosslinking  
monomers  
concentration on  
the properties of  
unsaturated  
polyester resins"

<sup>[2]</sup>

The concentration of the crosslinking agent also significantly influences the mechanical properties. The following table demonstrates the effect of varying styrene concentration on the flexural properties of an unsaturated polyester resin.

Table 2: Effect of Styrene Concentration on Mechanical Properties of a Cured Unsaturated Polyester Resin

| Styrene Content (wt. %) | Flexural Stress at Break (MPa) | Flexural Modulus (GPa) |
|-------------------------|--------------------------------|------------------------|
| 6                       | - (ductile, does not fail)     | -                      |
| 24                      | 105                            | 3.5                    |
| 38                      | 95                             | 3.8                    |
| 58                      | 80                             | 4.0                    |

Source: Adapted from  
"Unsaturated Polyester  
Resins: Influence of the  
Styrene Concentration on the  
Miscibility and Mechanical  
Properties"[3]

## Qualitative Performance Overview

Table 3: Qualitative Comparison of **Diallyl Phthalate** and Styrene

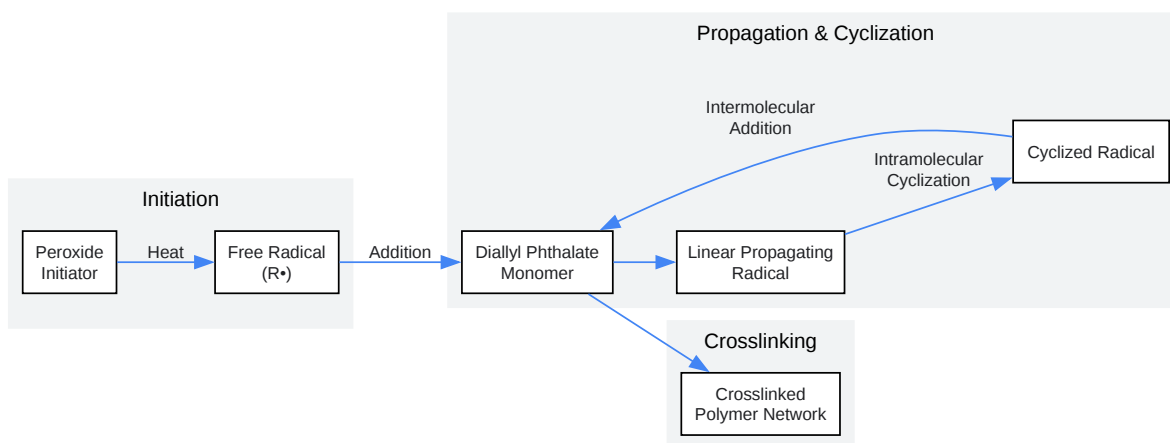
| Feature               | Diallyl Phthalate (DAP)                           | Styrene                                      |
|-----------------------|---|--|
| Volatility & Odor     | Low volatility, nearly odorless.<br>[2]           | High volatility, strong characteristic odor. |
| Thermal Stability     | Superior heat resistance.[1]                      | Lower thermal stability.                     |
| Electrical Properties | Excellent electrical insulation.<br>[1]           | Good electrical insulation.                  |
| Dimensional Stability | Excellent dimensional stability after forming.[1] | Prone to higher shrinkage during curing.     |
| Chemical Resistance   | Good resistance to acids, alkalis, and solvents.  | Moderate chemical resistance.                |
| Curing Speed          | Generally slower, but can be accelerated.         | Typically faster curing.                     |
| Cost                  | Higher  | Lower  |

## Crosslinking Mechanisms

The crosslinking of unsaturated polyester resins with both DAP and styrene proceeds via a free-radical polymerization mechanism. However, the specifics of the reactions differ.

### Diallyl Phthalate Crosslinking

**Diallyl phthalate** undergoes a free-radical addition polymerization characterized by a significant degree of intramolecular cyclization. This process, known as cyclopolymerization, leads to a highly crosslinked and dimensionally stable network.

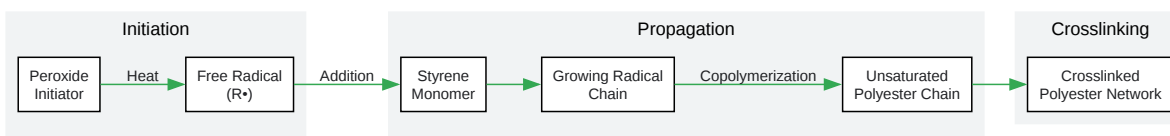


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Caption: Free-radical crosslinking mechanism of **Diallyl Phthalate**.

## Styrene Crosslinking

Styrene acts as a reactive diluent and crosslinking agent for unsaturated polyesters. It copolymerizes with the unsaturated sites (e.g., maleate or fumarate groups) along the polyester backbone, forming crosslinks between the polymer chains.



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Caption: Copolymerization and crosslinking of styrene with unsaturated polyester.

## Experimental Protocols

The following are generalized methodologies for the key experiments used to evaluate the performance of crosslinking agents in unsaturated polyester resins.

### Resin Preparation and Curing

- **Formulation:** An unsaturated polyester prepolymer is mixed with the crosslinking agent (DAP or styrene) at a specified weight ratio (e.g., 70:30 UPR to crosslinker).
- **Initiator and Promoter Addition:** A free-radical initiator, such as methyl ethyl ketone peroxide (MEKP) or benzoyl peroxide (BPO), is added to the resin mixture, typically at 1-2% by weight. A promoter, like cobalt naphthenate, may also be added to accelerate curing at room temperature.
- **Casting:** The initiated resin is poured into molds of appropriate dimensions for the required tests.
- **Curing:** The cast samples are allowed to cure at a specified temperature (e.g., room temperature for 24 hours followed by a post-cure at an elevated temperature, such as 80°C for 3 hours) to ensure complete crosslinking.

### Mechanical Testing

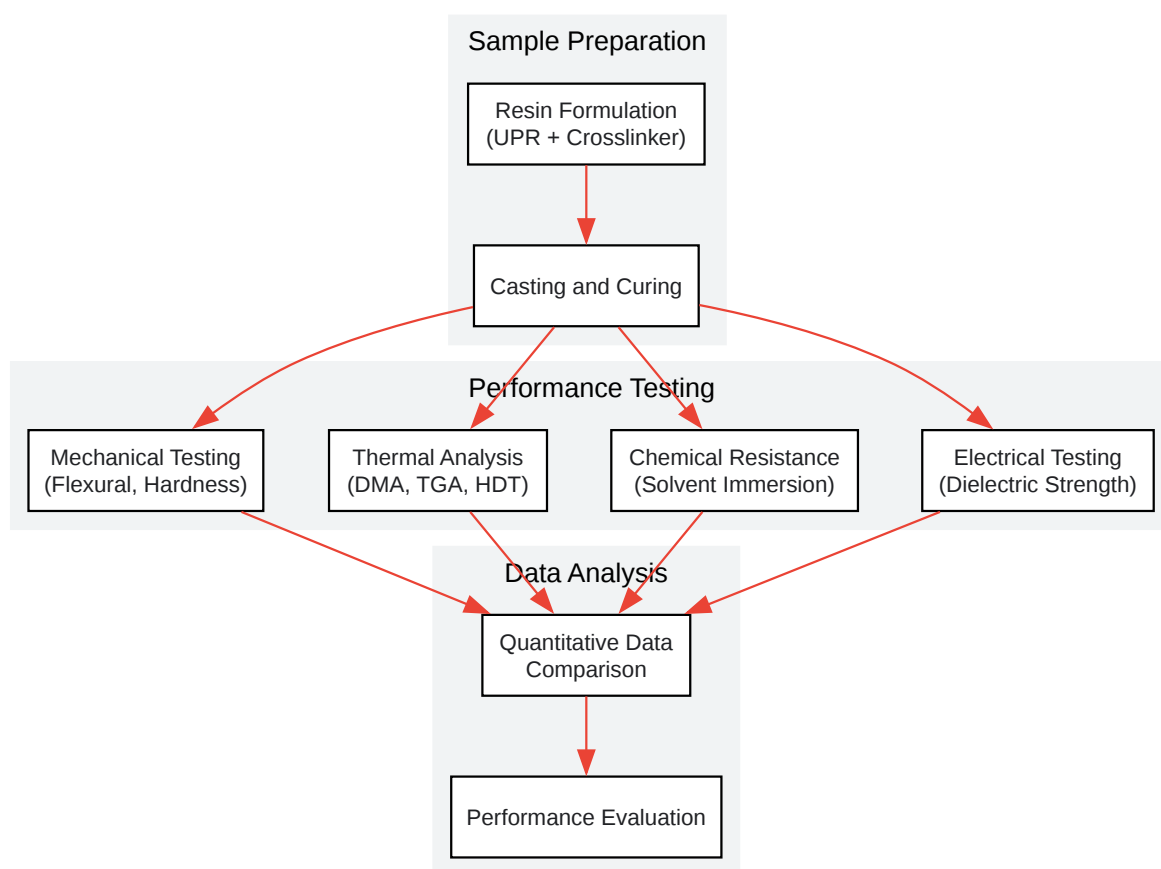
- **Flexural Strength and Modulus (ISO 178):** Rectangular specimens are subjected to a three-point bending test using a universal testing machine. The load and deflection are recorded to calculate the flexural strength and modulus.
- **Hardness (ASTM D2583):** The Barcol hardness test is performed by pressing a pointed indenter into the surface of the cured resin. The depth of penetration is measured to determine the hardness value.

### Thermal Analysis

- **Heat Deflection Temperature (HDT) (ISO 75):** A standard test bar is subjected to a constant flexural stress while the temperature is increased at a uniform rate. The temperature at which the bar deflects a specified distance is the HDT.

- **Dynamic Mechanical Analysis (DMA):** A small rectangular sample is subjected to an oscillating sinusoidal stress, and the resulting strain is measured. The storage modulus ( $E'$ ), loss modulus ( $E''$ ), and tan delta are determined as a function of temperature. The peak of the tan delta curve is typically taken as the glass transition temperature ( $T_g$ ).<sup>[2]</sup>
- **Thermogravimetric Analysis (TGA):** The mass of a sample is monitored as it is heated in a controlled atmosphere. This provides information on the thermal stability and decomposition temperature of the material.

## Experimental Workflow Diagram



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Caption: General workflow for comparing crosslinking agent performance.

## Conclusion

The selection of **diallyl phthalate** versus styrene as a crosslinking agent involves a trade-off between performance, processing characteristics, and cost. **Diallyl phthalate** is the preferred choice for applications demanding high thermal stability, excellent electrical insulation, and superior dimensional stability. Its low odor and volatility also make it a more favorable option from an environmental and occupational health perspective. Conversely, styrene remains a popular choice for general-purpose applications where its lower cost and rapid curing are advantageous, and the performance requirements are less stringent. For researchers and drug development professionals, where material purity, stability, and predictable performance are paramount, the benefits offered by **diallyl phthalate** may well justify its higher cost.

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